

# SGC2085 hydrochloride solubility in DMSO and other solvents

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## Compound of Interest

Compound Name: SGC2085 hydrochloride

Cat. No.: B593814

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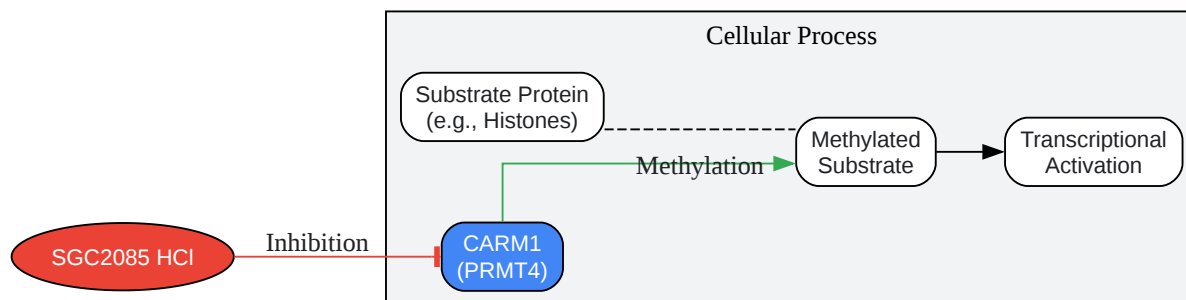
## SGC2085 Hydrochloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility, handling, and experimental use of **SGC2085 hydrochloride**.

## Frequently Asked Questions (FAQs)

Q1: What is **SGC2085 hydrochloride** and what is its primary mechanism of action?

SGC2085 is a potent and selective inhibitor of Coactivator Associated Arginine Methyltransferase 1 (CARM1/PRMT4). It functions with an IC<sub>50</sub> value of 50 nM and exhibits over 100-fold selectivity for CARM1 compared to other Protein Arginine Methyltransferases (PRMTs), though it does show weak inhibition of PRMT6 (IC<sub>50</sub> = 5.2 μM). CARM1 is a key enzyme that methylates arginine residues on histone and non-histone proteins, playing a crucial role in transcriptional regulation.



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**SGC2085 hydrochloride** inhibits CARM1-mediated protein methylation.

Q2: In which solvents is **SGC2085 hydrochloride** soluble?

**SGC2085 hydrochloride** has good solubility in several organic solvents but is insoluble in water. For optimal results, it is critical to use fresh, anhydrous DMSO, as moisture can significantly reduce solubility.

## Solubility Data Summary

| Solvent                     | Concentration (mg/mL) | Molar Concentration (mM) | Notes   | Source(s) |
|-----------------------------|-----------------------|--------------------------|---|-----------|
| DMSO                        | 30 - 100 mg/mL        | ~96 - 320 mM             | Use of fresh, anhydrous DMSO is critical. Sonication or gentle warming may be required for higher concentrations. |           |
| Ethanol                     | 30 - 62 mg/mL         | ~96 - 198 mM             | Sonication is recommended.  |           |
| DMF                         | 30 mg/mL              | ~96 mM                   |   |           |
| Water                       | Insoluble             | Insoluble                |   |           |
| Ethanol:PBS (pH 7.2) (1:10) | 0.1 mg/mL             | ~0.32 mM                 | Limited aqueous solubility.   |           |

Q3: How should I store **SGC2085 hydrochloride** powder and stock solutions?

Proper storage is crucial to maintain the compound's stability and activity.

- Solid Powder: Store at -20°C for long-term stability (up to 3 years).
- Stock Solutions: Prepare aliquots of your stock solution to avoid repeated freeze-thaw cycles.
  - Store at -80°C for up to 1 year.
  - Store at -20°C for up to 1 month.

## Troubleshooting Guide

Issue 1: The compound won't fully dissolve in DMSO.

- Cause: The DMSO may have absorbed moisture. Hygroscopic DMSO can significantly hinder the dissolution of **SGC2085 hydrochloride**.
- Solution: Always use a new, unopened vial or a properly stored anhydrous grade of DMSO.
- Additional Steps: Gentle warming (e.g., in a 37°C water bath) and/or sonication can help facilitate dissolution.

Issue 2: Precipitation occurred after diluting my DMSO stock solution into aqueous cell culture media.

- Cause: This is a common issue for compounds with low aqueous solubility. The high concentration of the compound in the DMSO stock is no longer soluble when diluted into a primarily aqueous environment.
- Troubleshooting Steps:
  - Lower the Final Concentration: Attempt the experiment with a lower final concentration of **SGC2085 hydrochloride**.
  - Minimize Final DMSO Concentration: Ensure the final percentage of DMSO in your cell culture medium is as low as possible, typically below 0.5%, to avoid both solubility issues and solvent toxicity.
  - Serial Dilutions: Perform serial dilutions in your culture medium to gradually lower the concentration, which may help keep the compound in solution.
  - Vehicle Control: Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments to account for any effects of the solvent.

Issue 3: I am not observing the expected cellular activity.

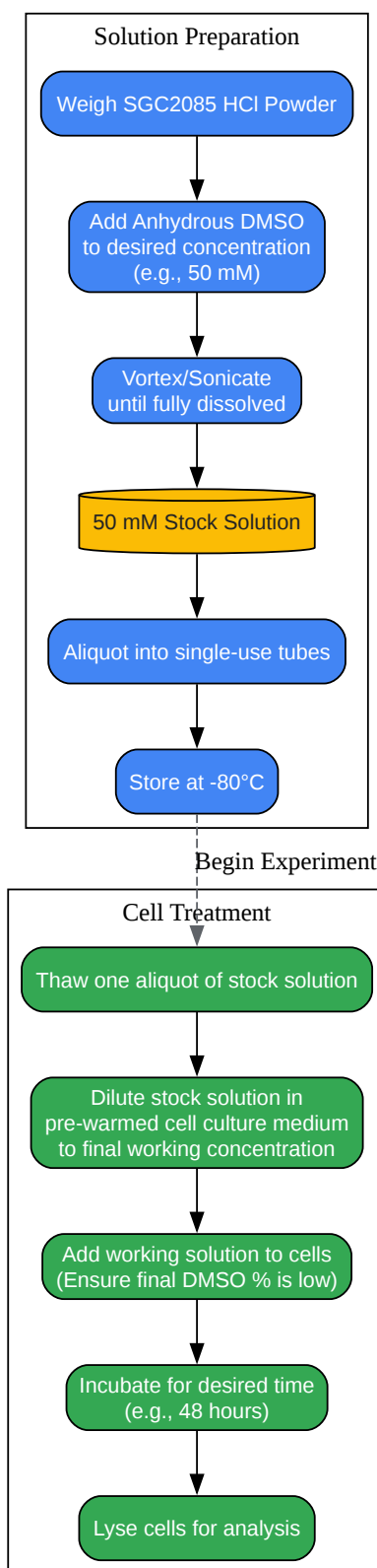
- Cause 1: Poor Permeability: Some studies have noted that SGC2085 may have poor cell permeability, which could lead to a lack of observable cellular activity at certain concentrations (e.g., up to 10 µM in some cell lines).

- Solution 1: You may need to use higher concentrations or a more sensitive assay. Ensure your experimental endpoint is directly related to CARM1 activity.
- Cause 2: Compound Degradation: Improper storage of stock solutions can lead to degradation and loss of bioactivity.
- Solution 2: Always use freshly prepared working solutions or stock solutions that have been stored correctly at -80°C and have not undergone multiple freeze-thaw cycles.

## Experimental Protocols

### Protocol: Preparation of SGC2085 Hydrochloride Stock and Working Solutions for In Vitro Assays

This protocol outlines the steps for preparing solutions for use in cell-based experiments, such as treating HEK293 cells.



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Workflow for preparing SGC2085 HCl and treating cell cultures.

#### Methodology:

- Prepare Stock Solution (e.g., 50 mM):
  - Accurately weigh the required amount of **SGC2085 hydrochloride** powder (Formula Weight: 348.9 g/mol ).
  - Add the appropriate volume of fresh, anhydrous DMSO to achieve the desired stock concentration. For example, to make a 50 mM stock solution, dissolve 17.45 mg of SGC2085 HCl in 1 mL of DMSO.
  - Vortex or sonicate the solution until the powder is completely dissolved. The solution should be clear.
  - Aliquot the stock solution into small, single-use volumes in tightly sealed tubes to prevent moisture absorption and degradation from repeated freeze-thaw cycles.
  - Store these aliquots at -80°C for long-term use (up to 1 year).
- Prepare Working Solution for Cell Treatment:
  - On the day of the experiment, thaw a single aliquot of the DMSO stock solution.
  - Pre-warm the required volume of your complete cell culture medium (e.g., DMEM with 10% FBS) to 37°C.
  - Dilute the stock solution directly into the pre-warmed medium to achieve your final desired working concentration (e.g., 1  $\mu$ M, 10  $\mu$ M, etc.). Mix gently but thoroughly.
  - Crucially: Ensure the final concentration of DMSO in the medium is below 0.5% to avoid solvent toxicity and solubility problems.
  - Use this working solution immediately to treat your cells.
- Cell Treatment and Lysis (Example):
  - Grow cells (e.g., HEK293) to the desired confluency (e.g.,

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